

Application Notes and Protocols for Greenhouse Bioassay of Thiencarbazone-Methyl Herbicidal Activity

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Compound of Interest

Compound Name: *Thiencarbazone*

Cat. No.: *B109821*

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These application notes provide a comprehensive overview and detailed protocols for conducting greenhouse bioassays to evaluate the herbicidal activity of **thiencarbazone**-methyl. This document includes information on the herbicide's mechanism of action, experimental procedures for pre- and post-emergence bioassays, and data presentation guidelines.

Introduction to Thiencarbazone-Methyl

Thiencarbazone-methyl is a selective, systemic herbicide belonging to the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class.^{[1][2][3]} It is effective for the control of a broad spectrum of grass and broadleaf weeds in crops such as corn and wheat.^{[1][2][3]}

Thiencarbazone-methyl can be applied both pre- and post-emergence.^{[1][2][3]} The herbicide is absorbed through both the leaves and roots of the target plants.^[1]

Mechanism of Action

Thiencarbazone-methyl's primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme (also known as acetohydroxyacid synthase or AHAS).^{[1][2][3][4][5]} This enzyme is essential for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.^{[1][5]} By blocking the ALS enzyme, **thiencarbazone**-methyl depletes the plant of these vital amino acids, which in turn halts protein synthesis and cell division, ultimately

leading to plant death.[\[1\]](#)[\[5\]](#) This mode of action is classified under Group 2 (WSSA) or Group B (HRAC).[\[5\]](#)

Quantitative Data Summary

The following tables summarize the herbicidal activity of **thiencarbazone**-methyl from greenhouse studies.

Table 1: Dose-Response Data for **Thiencarbazone**-Methyl on Various Weed Species

Weed Species	Common Name	ED50 (g ai/ha) ¹
Polygonum convolvulus	Wild Buckwheat	2.1 [4]
Calystegia sepium	Hedge Bindweed	Higher than Wild Buckwheat [4]
Ipomoea hederacea	Ivyleaf Morningglory	Higher than Wild Buckwheat [4]

¹ED50: The effective dose that causes 50% of the maximum herbicidal effect.

Table 2: Post-Emergence Efficacy of **Thiencarbazone**-Methyl on Various Weed Species (21 Days After Treatment)

Weed Species	Common Name	Application Rate (lb ai/acre)	Control (%)
Ipomoea hederacea	Ivyleaf Morningglory	0.03	99-100 [6]
0.06	99-100 [6]		
Brachiaria platyphylla	Broadleaf Signalgrass	0.03	94-99 [6]
0.06	94-99 [6]		
Amaranthus palmeri (ALS-resistant)	Palmer Amaranth	0.03	55-61 [1] [6]
0.06	55-61 [1] [6]		

Table 3: Pre-Emergence Efficacy of **Thiencarbazone**-Methyl on Various Weed Species (21 Days After Treatment)

Weed Species	Common Name	Application Rate (lb ai/acre)	Control (%)
Ipomoea hederacea	Ivyleaf Morningglory	0.06	91[1]
Brachiaria platyphylla	Broadleaf Signalgrass	0.06	97[1]
Amaranthus palmeri (ALS-resistant)	Palmer Amaranth	0.06	58[1]

Table 4: Foliar Absorption of ¹⁴C-**Thiencarbazone**-Methyl in Vining Weed Species (48 Hours After Application)

Weed Species	Common Name	Absorption (%)
Ipomoea hederacea	Ivyleaf Morningglory	60[4]
Convolvulus arvensis	Field Bindweed	50[4]
Polygonum convolvulus	Wild Buckwheat	35[4]
Ipomoea purpurea	Tall Morningglory	17[4]
Calystegia sepium	Hedge Bindweed	9[4]

Experimental Protocols

Protocol 1: Post-Emergence Herbicidal Activity Bioassay

This protocol is designed to evaluate the efficacy of **thiencarbazone**-methyl when applied to the foliage of emerged weeds.

1. Plant Material and Growth Conditions:

- Select weed species of interest (e.g., Ipomoea hederacea, Amaranthus palmeri, Brachiaria platyphylla).

- Sow seeds in 10-cm diameter pots filled with a commercial potting mix.
- Grow plants in a greenhouse maintained at approximately 21°C during the day and 18°C at night, with a natural daylength supplemented with artificial lighting to ensure a 16-hour photoperiod.^[7]
- Water plants as needed to maintain adequate soil moisture.
- Thin seedlings to a uniform number per pot (e.g., 2-4 plants) before herbicide application.
- Grow plants until they reach a specific growth stage, typically the 2-4 true leaf stage, for application.

2. Herbicide Application:

- Prepare a stock solution of **thiencarbazone**-methyl in a suitable solvent (e.g., acetone) and dilute to the desired concentrations with distilled water containing a non-ionic surfactant (e.g., 0.25% v/v).
- Apply the herbicide solutions as a foliar spray using a research-grade cabinet sprayer calibrated to deliver a specific volume (e.g., 200 L/ha) at a constant pressure.
- Include an untreated control (sprayed with water and surfactant only) and a vehicle control (sprayed with the solvent, water, and surfactant mixture) for comparison.
- Include a range of application rates to determine a dose-response relationship.
Recommended rates for testing can be based on field application rates, which are typically 10-15 g ai/ha for post-emergence applications.^{[2][3]}

3. Data Collection and Analysis:

- Visually assess weed control at regular intervals (e.g., 7, 14, and 21 days after treatment - DAT).
- Use a 0 to 100% rating scale, where 0% represents no visible injury and 100% represents complete plant death.^[8]
- At the final assessment (e.g., 21 DAT), harvest the above-ground biomass of the plants in each pot.
- Dry the biomass in an oven at 70°C for 72 hours and record the dry weight.
- Calculate the percent biomass reduction relative to the untreated control.
- Analyze the data using appropriate statistical methods, such as analysis of variance (ANOVA) and regression analysis for dose-response curves to determine the ED50.

Protocol 2: Pre-Emergence Herbicidal Activity Bioassay

This protocol is designed to evaluate the efficacy of **thiencarbazone**-methyl when applied to the soil before weed emergence.

1. Pot Preparation and Herbicide Application:

- Fill 10-cm diameter pots with a sandy loam or silt loam soil.
- Apply the prepared **thiencarbazone**-methyl solutions uniformly to the soil surface using a research-grade cabinet sprayer.
- Recommended rates for testing can be based on field application rates, which are typically 22-45 g ai/ha for pre-emergence applications.[\[2\]](#)[\[3\]](#)
- Include an untreated control.

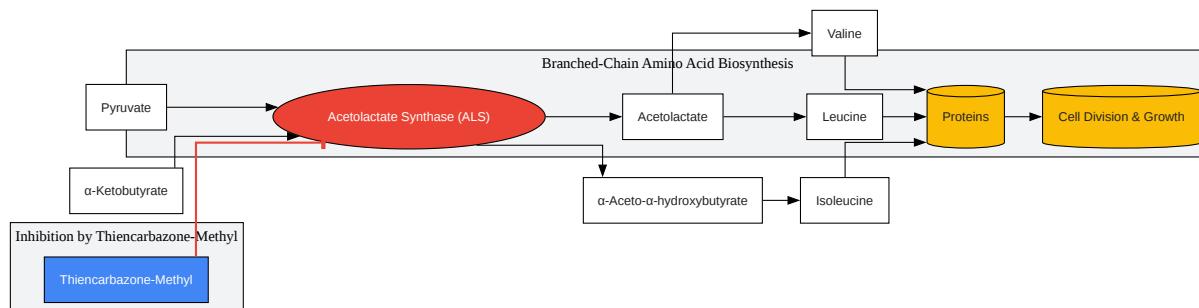
2. Sowing and Growth Conditions:

- After herbicide application, sow a known number of seeds of the target weed species on the soil surface and cover with a thin layer of untreated soil.
- Place the pots in a greenhouse under the same conditions as described in Protocol 1.
- Water the pots lightly from the top initially and then as needed, avoiding overwatering which could cause leaching of the herbicide.

3. Data Collection and Analysis:

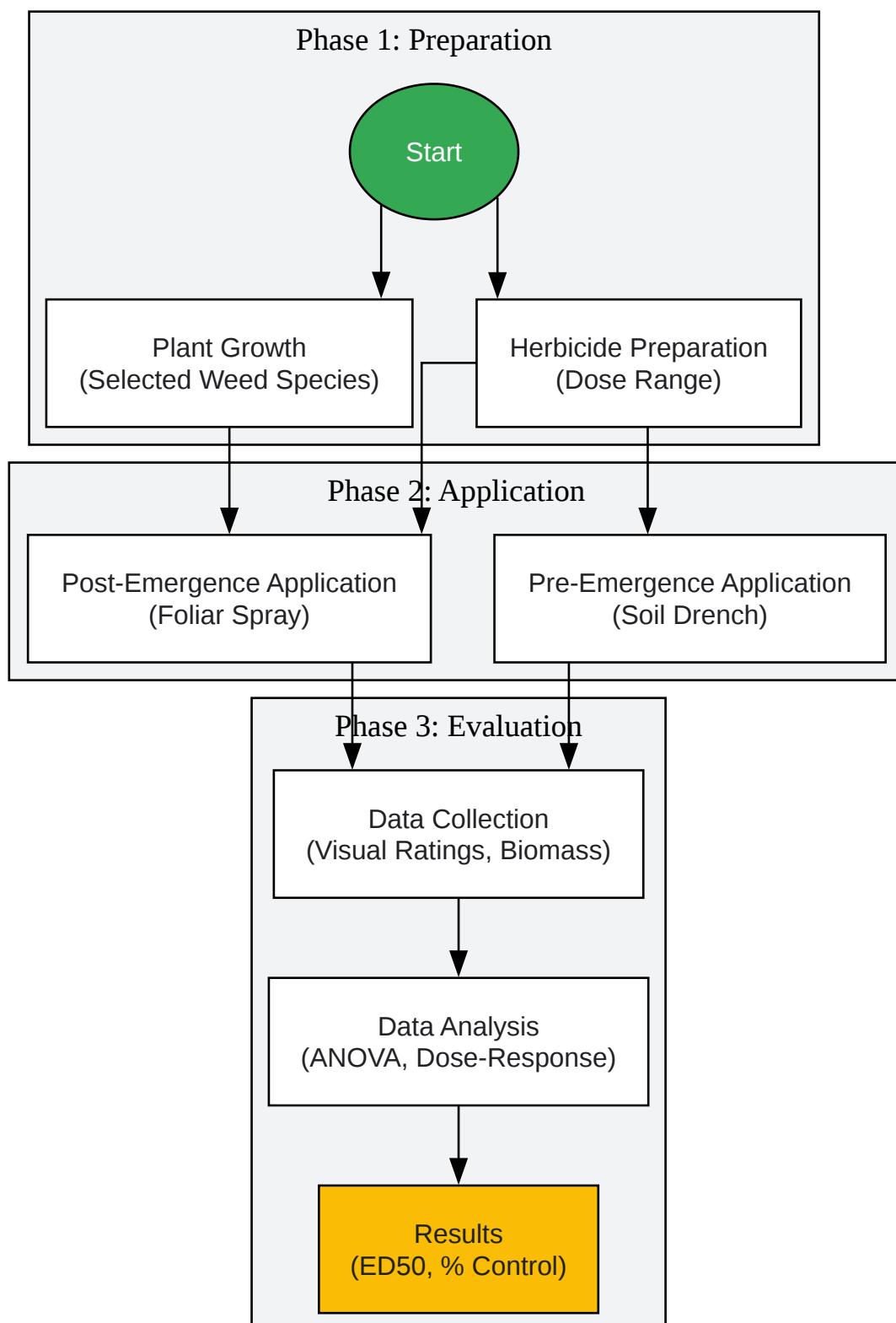
- At 21 days after treatment, count the number of emerged seedlings in each pot.
- Visually assess the health of the emerged seedlings using the 0-100% injury scale.
- Harvest the above-ground biomass of the emerged seedlings.
- Dry and weigh the biomass as described in Protocol 1.
- Calculate the percent emergence inhibition and biomass reduction relative to the untreated control.
- Analyze the data using appropriate statistical methods.

Visualizations



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Caption: Mechanism of action of **Thiencarbazone-Methyl**.



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Caption: General workflow for a greenhouse bioassay.

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